

Methods for isolating bacteria with ACC deaminase activity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Aminocyclopropane-1-carboxylic acid

CAS No.: 124330-65-0

Cat. No.: B053737

[Get Quote](#)

Application Notes & Protocols

Topic: High-Fidelity Isolation and Characterization of Bacteria with 1-Aminocyclopropane-1-Carboxylate (ACC) Deaminase Activity

Introduction: The Significance of ACC Deaminase in Sustainable Agriculture

In the intricate dialogue between plants and soil microbes, the phytohormone ethylene plays a central role as a primary signaling molecule. While essential for processes like fruit ripening and senescence, elevated levels of ethylene, often triggered by environmental stressors such as drought, salinity, flooding, or pathogen attack, can be detrimental, leading to growth inhibition and reduced crop yields.^{[1][2]} This "stress ethylene" is a major limiting factor in agriculture.^{[3][4]}

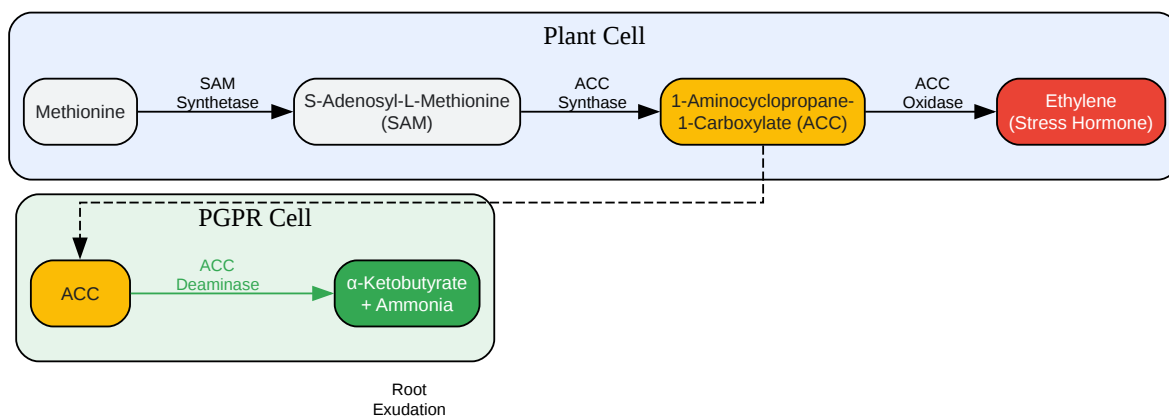
A select group of plant growth-promoting rhizobacteria (PGPR) has evolved a sophisticated mechanism to modulate plant ethylene levels. These bacteria produce the enzyme 1-

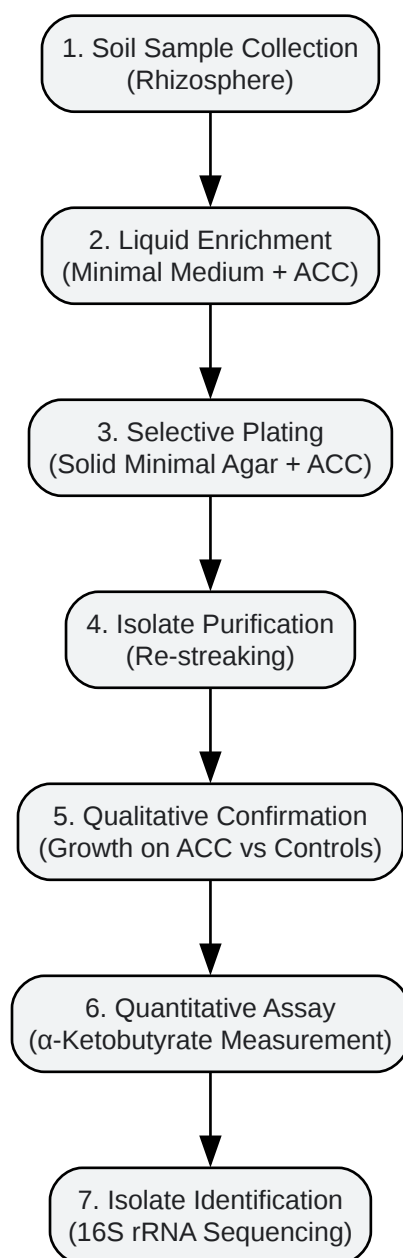
aminocyclopropane-1-carboxylate (ACC) deaminase (EC 3.5.99.7), which intercepts and cleaves ACC, the immediate precursor of ethylene in all higher plants.[5] The enzymatic reaction hydrolyzes ACC into α -ketobutyrate and ammonia, which the bacterium can then utilize as sources of carbon and nitrogen.[2][6] By sequestering and degrading ACC from the plant rhizosphere, these bacteria effectively lower the substrate pool available for ethylene synthesis within the plant, thereby mitigating the inhibitory effects of stress ethylene and promoting robust plant growth, particularly root development.[1][6][7]

This guide provides a comprehensive, field-proven framework for the selective enrichment, isolation, and quantitative characterization of bacteria possessing ACC deaminase activity. The methodologies are designed to be self-validating, ensuring high confidence in the identification of true positives for researchers in agronomy, environmental microbiology, and drug development.

Biochemical Rationale: Intercepting the Ethylene Synthesis Pathway

The isolation strategy hinges on exploiting the unique metabolic capability of these bacteria. The ethylene biosynthesis pathway in plants begins with the amino acid methionine, which is converted to S-adenosyl-L-methionine (SAM). The enzyme ACC synthase then converts SAM to ACC.[8] In the final step, ACC oxidase catalyzes the conversion of ACC to ethylene.[8] ACC deaminase-producing bacteria act as a sink for ACC that is exuded by plant roots, thereby short-circuiting this pathway before ethylene is formed.





[Click to download full resolution via product page](#)

Caption: Workflow for isolating ACC deaminase-producing bacteria.

Part 1: Enrichment and Selective Isolation Protocol

Principle of Selection

The cornerstone of this isolation method is the use of a defined minimal salts medium where ACC is provided as the sole source of nitrogen. [9][10] Bacteria lacking ACC deaminase cannot cleave the cyclopropane ring to release ammonia and therefore cannot grow. This creates a

powerful selective pressure, enriching for the desired microorganisms from a complex soil sample.

Materials

- Rhizosphere soil samples
- Sterile water and dilution blanks
- Shaking incubator
- Dworkin and Foster (DF) minimal salts medium [10][11]* 1-aminocyclopropane-1-carboxylate (ACC)
- Standard petri dishes and culture tubes

Media Preparation

A critical component is the correct preparation of the DF minimal salts medium. The composition is provided below. Prepare the salt solution and autoclave. The carbon sources and ACC solution should be filter-sterilized and added to the cooled medium just before use to prevent degradation.

Component	Concentration (per Liter)	Purpose
DF Salts Base		
KH ₂ PO ₄	4.0 g	Buffer, Phosphorus Source
Na ₂ HPO ₄	6.0 g	Buffer, Phosphorus Source
MgSO ₄ ·7H ₂ O	0.2 g	Cofactor Source
Trace Elements		
FeSO ₄ ·7H ₂ O	1.0 mg	Cofactor Source
H ₃ BO ₃	10.0 mg	Micronutrient
MnSO ₄ ·H ₂ O	11.19 mg	Cofactor Source
ZnSO ₄ ·7H ₂ O	124.6 mg	Cofactor Source
CuSO ₄ ·5H ₂ O	78.22 mg	Cofactor Source
MoO ₃	10.0 mg	Cofactor Source
Carbon Sources		
Glucose	2.0 g	Carbon/Energy
Gluconic Acid	2.0 g	Carbon/Energy
Citric Acid	2.0 g	Carbon/Energy
Selective Agent		
ACC	3.0 mM	Sole Nitrogen Source
(NH ₄) ₂ SO ₄	(2.0 g)	Used for positive control plates
Solidifying Agent		
Agar	15.0 g	For plates

Table 1: Composition of Dworkin and Foster (DF) Minimal Medium.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Step-by-Step Protocol

- Soil Sample Suspension:
 - Collect 1 g of rhizosphere soil (soil adhering to plant roots).
 - Suspend the soil in 9 mL of sterile water or saline (0.85% NaCl) and vortex vigorously for 2 minutes to dislodge bacteria.
- Liquid Enrichment:
 - Inoculate 1 mL of the soil suspension into a 250 mL flask containing 50 mL of sterile liquid DF medium supplemented with 3.0 mM ACC as the sole nitrogen source. [13][14] * Incubate at 28-30°C for 48-72 hours in a shaking incubator (200 rpm). This step significantly increases the population of ACC-utilizing bacteria. [9]
- Selective Plating:
 - Perform a serial dilution of the enriched culture (e.g., 10^{-3} to 10^{-6}) in sterile water.
 - Spread-plate 100 μ L of each dilution onto DF minimal agar plates containing 3.0 mM ACC.
 - Crucially, also prepare control plates:
 - Positive Control: DF agar with $(\text{NH}_4)_2\text{SO}_4$ (approx. 2 g/L) instead of ACC. Most soil bacteria should grow here.
 - Negative Control: DF agar with no nitrogen source. Only minimal, pinpoint growth should be observed. [15] * Incubate plates at 28-30°C for 3-5 days and monitor daily.
- Colony Selection and Purification:
 - Select distinct colonies that show robust growth on the ACC plates but may not be the most dominant on the positive control plates.
 - Purify the selected isolates by re-streaking onto fresh DF-ACC plates at least twice to ensure culture purity.

Part 2: Confirmation and Quantitative Characterization

Once pure isolates are obtained, it is imperative to confirm their ACC deaminase activity quantitatively. The following assay measures the product of the enzymatic reaction, α -ketobutyrate.

Protocol: Quantitative ACC Deaminase Activity Assay

Principle: This colorimetric assay quantifies α -ketobutyrate, which reacts with 2,4-dinitrophenylhydrazine (DNPH) under acidic conditions to form a colored phenylhydrazone, with absorbance measurable at 540 nm. [16][17] The enzyme activity is induced by growing the bacteria in the presence of its substrate, ACC. [2][9]

Materials

- Purified bacterial isolate
- Tryptic Soy Broth (TSB) or other rich liquid medium
- DF liquid medium with 3.0 mM ACC
- 0.1 M Tris-HCl buffer (pH 7.6 and 8.5)
- Toluene
- 0.5 M ACC solution
- 0.56 M HCl
- 2,4-dinitrophenylhydrazine (DNPH) reagent (0.2% in 2 M HCl)
- 2 N NaOH
- α -ketobutyrate standards (0.1 to 1.0 μ mol)
- Spectrophotometer

Step-by-Step Protocol

- Induction of Enzyme Activity:
 - Inoculate the pure isolate into 5 mL of a rich medium (e.g., TSB) and grow overnight at 28-30°C with shaking.
 - Harvest the cells by centrifugation (e.g., 3000 x g for 5 min). Discard the supernatant.
 - Wash the cell pellet with 5 mL of DF minimal medium (no nitrogen source).
 - Resuspend the pellet in 10 mL of DF liquid medium supplemented with 3.0 mM ACC.
 - Incubate for 24-48 hours at 28-30°C with shaking to induce enzyme expression. [[18](#)]
- Cell Preparation and Lysis:
 - Harvest the induced cells by centrifugation and wash the pellet once with 0.1 M Tris-HCl (pH 7.6).
 - Resuspend the pellet in 600 µL of 0.1 M Tris-HCl (pH 8.5).
 - Add 30 µL of toluene to the cell suspension and vortex vigorously for 30 seconds to permeabilize the cell membranes.
- Enzymatic Reaction:
 - Transfer 200 µL of the toluenized cell suspension to a new microcentrifuge tube.
 - Add 20 µL of 0.5 M ACC to start the reaction.
 - Incubate at 30°C for 15 minutes. [[16](#)]
- Color Development:
 - Stop the reaction by adding 1 mL of 0.56 M HCl and vortex.
 - Centrifuge at 16,000 x g for 5 minutes to pellet cell debris.

- Transfer 1 mL of the supernatant to a new glass tube.
- Add 800 μ L of the DNPH reagent, vortex, and incubate at 30°C for 30 minutes.
- Add 2 mL of 2 N NaOH to develop the color and vortex.
- Quantification:
 - Measure the absorbance of the sample at 540 nm.
 - Prepare a standard curve using known concentrations of α -ketobutyrate (0.1 to 1.0 μ mol) subjected to the same color development procedure.
 - Calculate the amount of α -ketobutyrate produced in your sample by comparing its absorbance to the standard curve.
- Protein Normalization:
 - To determine the specific activity, the enzyme activity must be normalized to the total protein content of the bacterial sample.
 - Use a portion of the toluenized cell suspension from Step 2 to determine the total protein concentration using a standard method like the Bradford or Lowry assay. [\[13\]](#)[\[19\]](#) *
Express the final ACC deaminase activity as nmol or μ mol of α -ketobutyrate produced per mg of protein per hour.

Step	Procedure	Rationale
1. Induction	Grow cells in minimal medium with ACC.	Substrate (ACC) is required to induce the expression of the <i>acdS</i> gene encoding the enzyme. [2]
2. Lysis	Permeabilize cells with toluene.	ACC deaminase is an intracellular enzyme; lysis is needed for substrate access. [1]
3. Reaction	Incubate lysed cells with 0.5 M ACC at 30°C.	Allows the enzyme to cleave ACC into α -ketobutyrate and ammonia. 30°C is optimal for many ACC deaminases. [20]
4. Derivatization	Add DNPH and NaOH.	DNPH reacts with the keto group of α -ketobutyrate to form a colored product for spectrophotometric detection.
5. Quantification	Measure absorbance at 540 nm and compare to a standard curve.	Converts absorbance reading into a precise concentration of product formed.
6. Normalization	Measure total protein and calculate specific activity.	Accounts for differences in cell density between samples, allowing for accurate comparison of activity between different isolates.

Table 2: Summary and Rationale of the Quantitative ACC Deaminase Assay.

Conclusion and Further Steps

Bacteria that demonstrate robust growth on ACC as a sole nitrogen source and exhibit quantifiable ACC deaminase activity are considered confirmed positive isolates. Subsequent

characterization should include:

- Taxonomic Identification: 16S rRNA gene sequencing to identify the genus and species of the isolate. [21]* Screening for Other PGP Traits: Assessing isolates for other beneficial functions such as indole-3-acetic acid (IAA) production, phosphate solubilization, and siderophore production to identify candidates with multiple modes of action for plant growth promotion. [10][22]* In-planta Assays: Validating the efficacy of the isolates in promoting plant growth under stress conditions using gnotobiotic or greenhouse experiments. [12][23] By following these detailed protocols, researchers can reliably isolate and validate novel bacterial strains with ACC deaminase activity, paving the way for the development of next-generation biofertilizers and soil amendments for sustainable agriculture.

References

- Bacterial ACC deaminase: Insights into enzymology, biochemistry, genetics, and potential role in amelioration of environmental stress in crop plants. (n.d.). Frontiers. [\[Link\]](#)
- Ethylene, ACC, and the Plant Growth-Promoting Enzyme ACC Deaminase. (n.d.). MDPI. [\[Link\]](#)
- The role of ACC deaminase producing PGPR in sustainable agriculture. (n.d.). ResearchGate. [\[Link\]](#)
- ACC Deaminase in Plant Growth-Promoting Bacteria (PGPB): An Efficient Mechanism to Counter Salt Stress in Crops. (2020). PubMed. [\[Link\]](#)
- Bacteria with ACC deaminase can promote plant growth and help to feed the world. (n.d.). Scite.ai. [\[Link\]](#)
- Methods for isolating and characterizing ACC deaminase-containing plant growth-promoting rhizobacteria. (n.d.). Semantic Scholar. [\[Link\]](#)
- Biochemistry and genetics of ACC deaminase: a weapon to “stress ethylene” produced in plants. (2015). PubMed Central. [\[Link\]](#)
- Reaction mechanism catalyzed by microbial ACC deaminase. Route I:... (n.d.). ResearchGate. [\[Link\]](#)

- Ethylene biosynthetic pathway and role of ACC deaminase producing... (n.d.). ResearchGate. [\[Link\]](#)
- Methods for isolating and characterizing ACC deaminase-containing plant growth-promoting rhizobacteria. (n.d.). Sci-Hub. [\[Link\]](#)
- Methods for isolating and characterizing ACC deaminase-containing plant growth-promoting rhizobacteria. (2003). ResearchGate. [\[Link\]](#)
- New Insights into 1-Aminocyclopropane-1-Carboxylate (ACC) Deaminase Phylogeny, Evolution and Ecological Significance. (2013). PubMed Central. [\[Link\]](#)
- Isolation and characterization of ACC Deaminase Producing Endophytic *Bacillus mojavensis* PRN2 from *Pisum sativum*. (2019). PMC - NIH. [\[Link\]](#)
- ACC (1-aminocyclopropane-1-carboxylic acid) deaminase activity assay:... (n.d.). ResearchGate. [\[Link\]](#)
- ACC Deaminase Producing Bacteria With Multifarious Plant Growth Promoting Traits Alleviates Salinity Stress in French Bean (*Phaseolus vulgaris*) Plants. (2019). NIH. [\[Link\]](#)
- Isolation of ACC Deaminase-Containing Plant Growth-Promoting Rhizobacteria from *Porrum* Rhizosphere Soil. (2011). Scientific.net. [\[Link\]](#)
- Plant growth promoting activity of bacteria isolated from Asian rice (*Oryza sativa* L.) are plant subspecies dependent. (2021). bioRxiv. [\[Link\]](#)
- ACC Deaminase Producing Bacteria With Multifarious Plant Growth Promoting Traits Alleviates Salinity Stress in French Bean (*Phaseolus vulgaris*) Plants. (2019). Frontiers. [\[Link\]](#)
- Characterization of ACC Deaminase producing *B. cepacia*, *C. feurendii* and *S. marcescens* for Plant Growth Promoting activity. (2017). International Journal of Current Microbiology and Applied Sciences. [\[Link\]](#)
- Plant Growth-Promoting Rhizobacteria With ACC Deaminase Activity Enhance Maternal Lateral Root and Seedling Growth in Switchgrass. (n.d.). Frontiers. [\[Link\]](#)

- Isolation of ACC deaminase producing Rhizobacteria from wheat rhizosphere and determinating of their effects on the growth of wheat under salt stress. (2020). Applied Ecology and Environmental Research. [\[Link\]](#)
- Preliminary Screening for ACC-deaminase Production by Plant Growth Promoting Rhizobacteria. (2013). ResearchGate. [\[Link\]](#)
- Bacterial Diversity Analysis and Screening for ACC Deaminase-Producing Strains in Moss-Covered Soil at Different Altitudes in Tianshan Mountains—A Case Study of Glacier No. 1. (2023). PMC - PubMed Central. [\[Link\]](#)
- Exploring ACC deaminase-producing bacteria for drought stress mitigation in Brachiaria. (n.d.). bioRxiv. [\[Link\]](#)
- When preparing DF (Dworkin and Foster, 1958) minimal medium, could I substitute MoO_3 with $\text{MoNa}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$? (2018). ResearchGate. [\[Link\]](#)
- ACC Deaminase-Positive Halophilic Bacterial Isolates With Multiple Plant Growth-Promoting Traits Improve the Growth and Yield of Chickpea (*Cicer arietinum* L.) Under Saline Conditions. (2021). Frontiers. [\[Link\]](#)
- Minimal medium for ACC deaminase assay. (2013). ResearchGate. [\[Link\]](#)
- Effects of Increased 1-Aminocyclopropane-1-Carboxylate (ACC) Deaminase Activity in *Bradyrhizobium* sp. SUTN9-2 on Mung Bean Symbiosis under Water Deficit Conditions. (2020). Microbes and Environments. [\[Link\]](#)
- Isolation and characterization of ACC Deaminase Producing Endophytic *Bacillus mojavensis* PRN2 from *Pisum sativum*. (2019). Iranian Journal of Biotechnology. [\[Link\]](#)
- Bacterial ACC deaminase: Insights into enzymology, biochemistry, genetics, and potential role in amelioration of environmental stress in crop plants. (2022). PMC - NIH. [\[Link\]](#)
- *Pseudomonas* spp. Isolated from the Rhizosphere of *Angelica sinensis* (Oliv.) Diels and the Complementarity of Their Plant Growth-Promoting Traits. (2024). MDPI. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [Frontiers | Bacterial ACC deaminase: Insights into enzymology, biochemistry, genetics, and potential role in amelioration of environmental stress in crop plants \[frontiersin.org\]](#)
- 2. [Biochemistry and genetics of ACC deaminase: a weapon to “stress ethylene” produced in plants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [ACC deaminase in plant growth-promoting bacteria \(PGPB\): An efficient mechanism to counter salt stress in crops - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 4. [scite.ai \[scite.ai\]](#)
- 5. [New Insights into 1-Aminocyclopropane-1-Carboxylate \(ACC\) Deaminase Phylogeny, Evolution and Ecological Significance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 6. [researchgate.net \[researchgate.net\]](#)
- 7. [Ethylene, ACC, and the Plant Growth-Promoting Enzyme ACC Deaminase \[mdpi.com\]](#)
- 8. [researchgate.net \[researchgate.net\]](#)
- 9. [researchgate.net \[researchgate.net\]](#)
- 10. [ACC Deaminase Producing Bacteria With Multifarious Plant Growth Promoting Traits Alleviates Salinity Stress in French Bean \(Phaseolus vulgaris\) Plants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 11. [biorxiv.org \[biorxiv.org\]](#)
- 12. [aloki.hu \[aloki.hu\]](#)
- 13. [Bacterial Diversity Analysis and Screening for ACC Deaminase-Producing Strains in Moss-Covered Soil at Different Altitudes in Tianshan Mountains—A Case Study of Glacier No. 1 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 14. [Exploring ACC deaminase-producing bacteria for drought stress mitigation in Brachiaria - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 15. [frontiersin.org \[frontiersin.org\]](#)

- 16. Isolation of ACC Deaminase-Containing Plant Growth-Promoting Rhizobacteria from Porrum Rhizosphere Soil | Scientific.Net [scientific.net]
- 17. Frontiers | Plant Growth-Promoting Rhizobacteria With ACC Deaminase Activity Enhance Maternal Lateral Root and Seedling Growth in Switchgrass [frontiersin.org]
- 18. Frontiers | ACC Deaminase Producing Bacteria With Multifarious Plant Growth Promoting Traits Alleviates Salinity Stress in French Bean (*Phaseolus vulgaris*) Plants [frontiersin.org]
- 19. ijcmas.com [ijcmas.com]
- 20. Bacterial ACC deaminase: Insights into enzymology, biochemistry, genetics, and potential role in amelioration of environmental stress in crop plants - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Isolation and characterization of ACC Deaminase Producing Endophytic *Bacillus mojavensis* PRN2 from *Pisum sativum* - PMC [pmc.ncbi.nlm.nih.gov]
- 22. mdpi.com [mdpi.com]
- 23. [PDF] Methods for isolating and characterizing ACC deaminase-containing plant growth-promoting rhizobacteria. | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Methods for isolating bacteria with ACC deaminase activity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053737/docs#methods-for-isolating-bacteria-with-acc-deaminase-activity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)